The Reactivity Profile of 3-Amino-6-bromobiphenyl: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*3-Amino-6-bromobiphenyl*
CAS No.:	*1036750-83-0*
Cat. No.:	*B581209*

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This technical guide provides a comprehensive overview of the reactivity of **3-amino-6-bromobiphenyl** (also known as 4-bromo-3-phenylaniline), a versatile building block in organic synthesis. Its unique structure, featuring a nucleophilic amino group and a reactive aryl bromide, allows for a diverse range of chemical transformations, making it a valuable precursor for the synthesis of complex molecules, particularly in the realm of medicinal chemistry and materials science. This document details the core reactivity of this compound, including key palladium-catalyzed cross-coupling reactions and transformations involving the amino group, supported by experimental data and procedural outlines.

Spectroscopic and Physicochemical Data

A foundational understanding of a compound's properties is critical for its application in synthesis. The following table summarizes the key spectroscopic data for **3-amino-6-bromobiphenyl**.

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Data Type	Spectral Information
^{1}H NMR	Spectral data available.[1]
^{13}C NMR	Spectral data available.[1]
Infrared (IR)	Spectral data available.[1]
Mass Spec (MS)	Spectral data available.[1]
Molecular Formula	$C_{12}H_{10}BrN$
Molecular Weight	248.12 g/mol
CAS Number	1036750-83-0

Core Reactivity Profile

The reactivity of **3-amino-6-bromobiphenyl** is dominated by the chemistry of its two primary functional groups: the aromatic amine and the aryl bromide. The amino group serves as a potent nucleophile and a handle for diazotization, while the carbon-bromine bond is susceptible to a variety of palladium-catalyzed cross-coupling reactions.

Palladium-Catalyzed Cross-Coupling Reactions

Palladium catalysis is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high efficiency and selectivity. **3-Amino-6-bromobiphenyl** is an excellent substrate for several of these transformations.

The Suzuki-Miyaura reaction is a powerful method for the formation of C-C bonds, typically between an organohalide and an organoboron compound. The bromine atom of **3-amino-6-bromobiphenyl** can be readily coupled with a variety of boronic acids or their esters to introduce new aryl or alkyl substituents. The amino group can influence the reaction, and its unprotected form is often tolerated under specific catalytic conditions.

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling of Aryl Bromides

A general procedure for the Suzuki-Miyaura coupling of an aryl bromide, adaptable for **3-amino-6-bromobiphenyl**, is as follows:

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- To a reaction vessel, add the aryl bromide (1.0 eq.), the boronic acid or ester (1.1-1.5 eq.), a palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3, K_3PO_4, or Cs_2CO_3, 2.0-3.0 eq.).
- The vessel is evacuated and backfilled with an inert gas (e.g., argon or nitrogen) several times.
- A degassed solvent system (e.g., 1,4-dioxane/water, toluene, or DMF) is added.
- The reaction mixture is heated to a temperature typically ranging from 80 to 120 °C and stirred until the starting material is consumed, as monitored by TLC or LC-MS.
- Upon completion, the reaction is cooled to room temperature, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography.

Quantitative data for the Suzuki-Miyaura coupling of a close structural analog, 4-bromoaniline, with phenylboronic acid indicates that the reaction proceeds, although potentially at a slower rate than with electron-withdrawing groups on the aryl bromide.[2]

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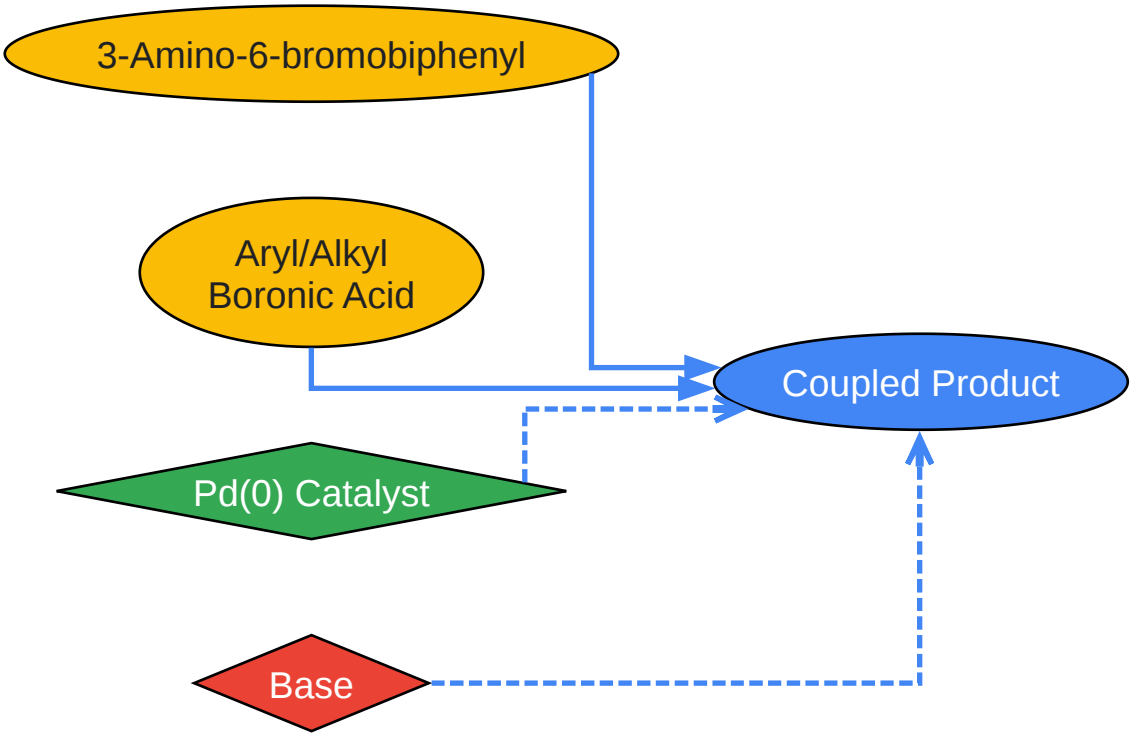

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Suzuki-Miyaura Coupling of **3-Amino-6-bromobiphenyl**.

The Buchwald-Hartwig amination enables the formation of a new C-N bond by coupling an aryl halide with an amine in the presence of a palladium catalyst.[1][3] This reaction can be applied to **3-amino-6-bromobiphenyl** to introduce a second amino group, leading to the formation of substituted diaminobiphenyls. The existing amino group can potentially react, leading to oligomerization, so careful control of reaction conditions is necessary.

Experimental Protocol: General Procedure for Buchwald-Hartwig Amination

A general protocol for the Buchwald-Hartwig amination is as follows:

- In a glovebox or under an inert atmosphere, a reaction vessel is charged with the aryl bromide (1.0 eq.), the amine (1.0-1.2 eq.), a palladium precatalyst (e.g., $Pd_2(dba)_3$ or $Pd(OAc)_2$), a phosphine ligand (e.g., XPhos, SPhos, or BINAP), and a strong, non-nucleophilic base (e.g., NaOtBu or K_3PO_4).
- Anhydrous, degassed solvent (e.g., toluene or dioxane) is added.

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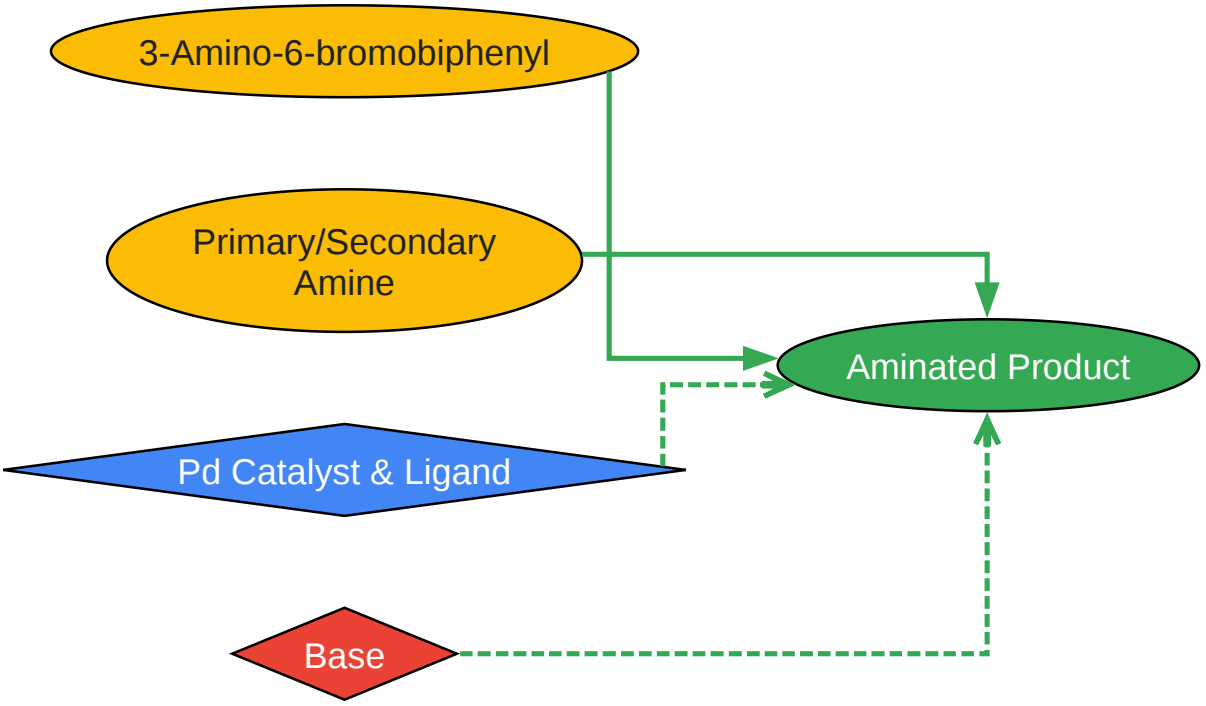
- The reaction mixture is heated, typically between 80 and 110 °C, with vigorous stirring.
- The reaction progress is monitored by an appropriate analytical technique (e.g., GC-MS or LC-MS).
- After completion, the mixture is cooled, diluted with an organic solvent, and washed with water and brine.
- The organic layer is dried, filtered, and concentrated.
- The product is purified by column chromatography.



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Buchwald-Hartwig Amination of **3-Amino-6-bromobiphenyl**.

Reactions of the Amino Group

The primary amino group on the biphenyl scaffold is a versatile functional handle for a variety of chemical transformations.

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The amino group of **3-amino-6-bromobiphenyl** can be converted to a diazonium salt upon treatment with a source of nitrous acid (e.g., $NaNO_2$ in the presence of a strong acid). This diazonium intermediate is highly reactive and can be displaced by a wide range of nucleophiles in what is known as the Sandmeyer reaction.[4] This allows for the introduction of various substituents, including halogens (Cl, I), cyano, and hydroxyl groups, at the position of the original amino group.

Experimental Protocol: General Procedure for Diazotization followed by Sandmeyer Reaction

A general two-step procedure is as follows:

Step 1: Diazotization

- Dissolve **3-amino-6-bromobiphenyl** in a cooled (0-5 °C) aqueous solution of a strong acid (e.g., H_2SO_4 or HCl).
- Slowly add a solution of sodium nitrite ($NaNO_2$) in water while maintaining the low temperature.
- Stir the mixture for a short period (e.g., 15-30 minutes) to ensure complete formation of the diazonium salt.

Step 2: Sandmeyer Reaction

- In a separate vessel, prepare a solution or suspension of the appropriate copper(I) salt (e.g., CuCl, CuBr, CuCN) in the corresponding acid.
- Slowly add the cold diazonium salt solution to the copper(I) salt mixture.
- Nitrogen gas evolution is typically observed. The reaction mixture is often warmed to room temperature or gently heated to ensure complete reaction.
- The product is then isolated by extraction and purified by distillation or chromatography.

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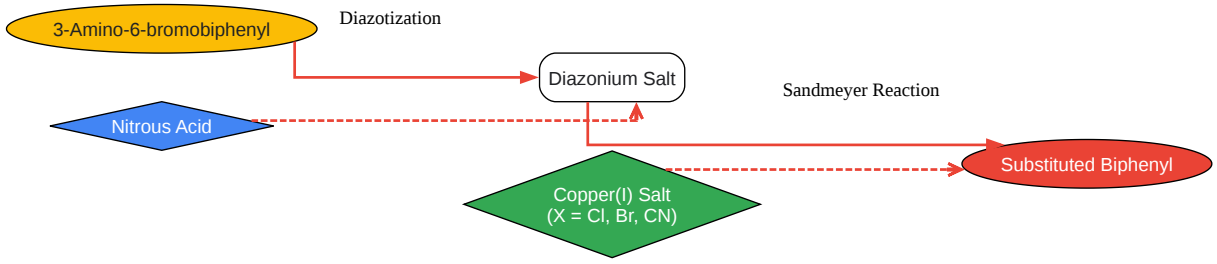

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References

- 1. 3-AMINO-6-BROMOBIPHENYL(1036750-83-0) 1H NMR [m.chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. Benzenamine, 3-bromo- [webbook.nist.gov]
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